

Proper Disposal of C646: A Comprehensive Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	C646
CAS No.:	328968-36-1
Cat. No.:	B1668185

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For researchers, scientists, and drug development professionals utilizing the histone acetyltransferase (HAT) inhibitor **C646**, adherence to proper disposal protocols is paramount for ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step logistical and safety information for the correct management and disposal of **C646** waste.

C646 (CAS 328968-36-1) is a potent laboratory chemical that requires careful handling throughout its lifecycle, including disposal. Safety Data Sheets (SDS) for **C646** consistently identify it as a hazardous substance with multiple risk factors.

Summary of C646 Chemical and Hazard Data

For quick reference, the key identifiers and hazard information for **C646** are summarized below.

Property	Value
CAS Number	328968-36-1
Molecular Formula	C ₂₄ H ₁₉ N ₃ O ₆
Molecular Weight	445.42 g/mol
Primary Hazards	- Harmful if swallowed (Acute oral toxicity)[1]- Causes skin irritation[1]- Causes serious eye irritation[1]- May cause respiratory irritation[1]- Very toxic to aquatic life with long-lasting effects[2]
Incompatibilities	Strong acids/alkalis, strong oxidizing/reducing agents[3]
Decomposition	Under fire conditions, may decompose and emit toxic fumes[3]

Experimental Protocols Referenced

The disposal procedures outlined below are based on established best practices for managing hazardous laboratory chemical waste and information derived from Safety Data Sheets for **C646**. These are general guidelines and must be adapted to comply with all applicable local, state, and federal regulations.

Procedural Guide: Step-by-Step Disposal of C646 Waste

This section details the necessary procedures for safely handling and disposing of **C646** waste, from the point of generation to final removal from the laboratory.

Step 1: Immediate Waste Segregation and Collection

Proper disposal begins at the point of waste generation. All materials contaminated with **C646** must be treated as hazardous waste.

- Identify Waste Streams: Categorize **C646** waste into the following streams:

- Solid Waste: Contaminated personal protective equipment (PPE) such as gloves and lab coats, plasticware (e.g., pipette tips, tubes), and absorbent materials (e.g., vermiculite, sand) used for spill cleanup.
- Liquid Waste: Unused or expired **C646** solutions, and solvent rinsates from cleaning contaminated glassware. Note the solvent used (e.g., DMSO, ethanol).
- Sharps Waste: Contaminated needles, syringes, or glass slides.
- Empty Containers: Original **C646** containers.
- Use Designated Waste Containers:
 - Collect solid and liquid waste in separate, dedicated, and clearly labeled hazardous waste containers.
 - Containers must be made of a material compatible with the waste (e.g., polyethylene for many solvents).
 - Ensure containers have secure, leak-proof lids and are kept closed except when adding waste.
 - Place contaminated sharps directly into a designated, puncture-resistant sharps container.

Step 2: Waste Labeling and Storage

Accurate labeling and safe storage are critical for regulatory compliance and preventing accidental exposure or incompatible mixing.

- Labeling:
 - Affix a hazardous waste label to each container as soon as the first piece of waste is added.
 - The label must include:
 - The words "Hazardous Waste."

- The full chemical name: "**C646**" and the full names of any solvents or other chemicals in the mixture.
- The approximate concentration or percentage of each component.
- The specific hazard warnings (e.g., "Toxic," "Irritant," "Environmental Hazard").
- The date the waste was first added to the container.
- Storage:
 - Store **C646** waste in a designated Satellite Accumulation Area (SAA) within the laboratory.
 - The SAA must be under the control of laboratory personnel and near the point of generation.
 - Crucially, segregate **C646** waste from incompatible materials. Do not store **C646** waste containers alongside strong acids, bases, or strong oxidizing/reducing agents to prevent dangerous chemical reactions.[3]
 - Utilize secondary containment (e.g., a chemical-resistant tray) to capture any potential leaks or spills.

Step 3: Disposal of Empty Containers

The original **C646** container, even when "empty," must be disposed of as hazardous waste unless properly decontaminated.

- Triple Rinsing: To decontaminate an empty container, triple rinse it with a suitable solvent (one that can dissolve **C646**, such as DMSO or ethanol).
- Collect Rinsate: The solvent rinsate from this process is now considered hazardous liquid waste and must be collected in the appropriate liquid waste container.
- Deface Label: After triple rinsing and air-drying, completely deface or remove the original manufacturer's label.

- Final Disposal: The decontaminated container can now typically be disposed of in the regular laboratory glass or solid waste stream, in accordance with institutional policy.

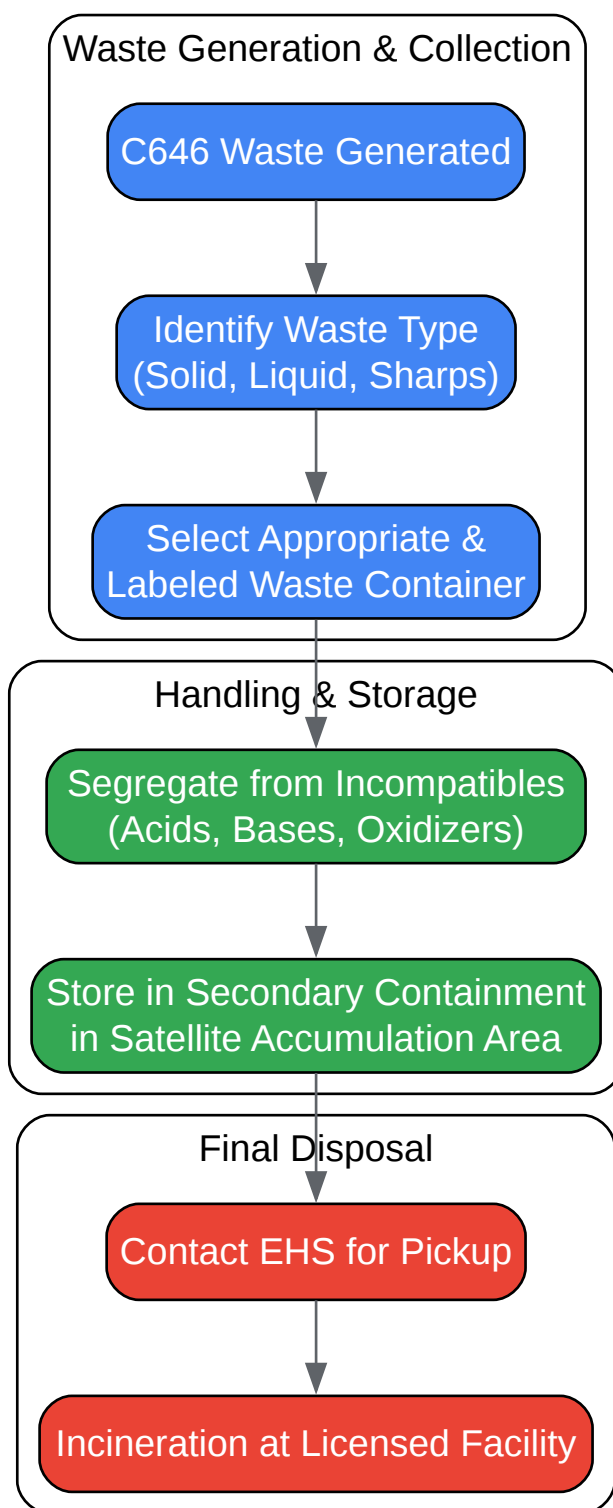
Step 4: Arranging for Final Disposal

C646 waste must not be disposed of down the drain or in the regular trash.^[2] Final disposal must be handled by trained professionals.

- Contact Environmental Health & Safety (EHS): When waste containers are full or have been in storage for the maximum allowable time per institutional guidelines, contact your institution's EHS department to schedule a waste pickup.
- Provide Documentation: Have all necessary documentation, including the contents of the waste containers, ready for the EHS personnel.
- Final Disposal Method: The primary recommended method for the final disposal of **C646** is incineration.^[4] This should be performed in a licensed hazardous waste incinerator equipped with an afterburner and scrubber to handle potentially toxic fumes emitted during decomposition.^{[3][4]}

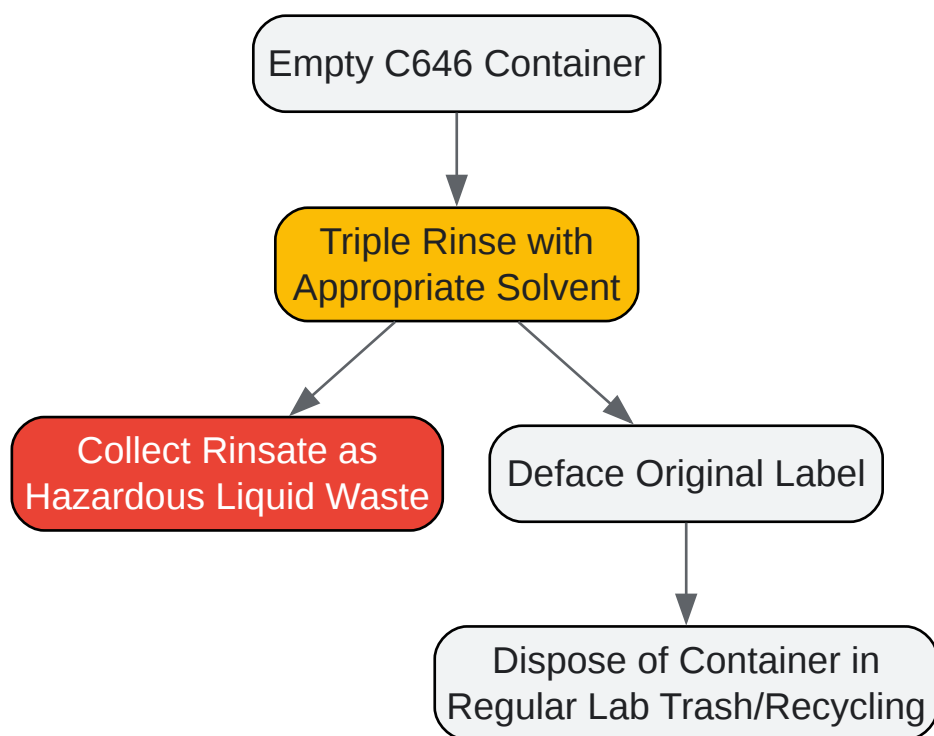
Mandatory Visualizations

To aid in understanding the procedural flow, the following diagrams illustrate the key decision-making and operational pathways for **C646** disposal.



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Caption: Workflow for proper **C646** hazardous waste disposal.



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Caption: Decision pathway for disposing of empty **C646** containers.

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- To cite this document: BenchChem. [Proper Disposal of C646: A Comprehensive Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at:

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